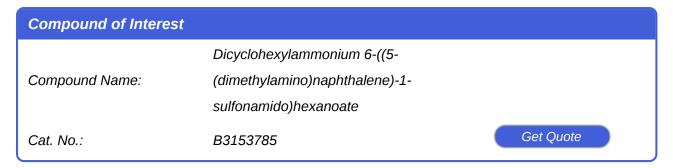


Dansyl-X Succinimidyl Ester: A Technical Guide to its Chemical Characteristics and Applications

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dansyl-X succinimidyl ester is a fluorescent labeling reagent widely utilized in biological research for the covalent modification of primary amines in proteins, peptides, and other biomolecules. This guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its use, and illustrates its application in studying molecular interactions. The dansyl fluorophore is known for its environmental sensitivity, making it a valuable tool for probing changes in the local environment of labeled molecules.

Core Chemical and Physical Properties

Dansyl-X succinimidyl ester is an amine-reactive derivative of the dansyl fluorophore. The "X" in its name refers to a six-carbon aminohexanoyl spacer that separates the fluorophore from the reactive succinimidyl ester group. This spacer is designed to minimize potential interactions between the dye and the biomolecule to which it is conjugated.

Quantitative Data Summary

The key quantitative characteristics of Dansyl-X succinimidyl ester are summarized in the tables below for easy reference and comparison.



Physical and Chemical Properties	
Molecular Formula	C22H27N3O6S[1]
Molecular Weight	461.5 g/mol [1]
Appearance	Lyophilized solid
Solubility	Soluble in organic solvents such as DMF or DMSO[1]
Storage Conditions	Store at -20°C, protected from light and moisture[1][2]
Spectral Properties	
Excitation Maximum (λex)	~333 - 335 nm[1][3]
Emission Maximum (λem)	~518 nm[1][3]
Stokes Shift	~183 - 185 nm
Molar Extinction Coefficient (ε)	Data not readily available for the succinimidyl ester derivative. The parent dansyl fluorophore's absorbance is environmentally sensitive.
Fluorescence Quantum Yield (Φ)	The quantum yield of dansyl derivatives is highly sensitive to the polarity of the local environment. It is generally low in aqueous solutions and increases significantly in nonpolar environments.[4][5]

Reactivity and Stability

The succinimidyl ester group of Dansyl-X succinimidyl ester reacts efficiently with primary amines (e.g., the epsilon-amino group of lysine residues and the N-terminus of proteins) under mild basic conditions (pH 7.5-8.5) to form a stable amide bond. The succinimidyl ester is susceptible to hydrolysis in aqueous solutions, a competing reaction that increases with higher pH. Therefore, it is crucial to perform labeling reactions promptly after preparing the reagent solution and to use amine-free buffers.



Experimental Protocols Protein Labeling with Dansyl-X Succinimidyl Ester

This protocol provides a general procedure for labeling proteins with Dansyl-X succinimidyl ester. The optimal conditions may vary depending on the specific protein and should be determined empirically.

Materials:

- Protein of interest in an amine-free buffer (e.g., phosphate-buffered saline (PBS) at pH 7.4,
 or 0.1 M sodium bicarbonate buffer at pH 8.3)
- · Dansyl-X succinimidyl ester
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Size-exclusion chromatography column (e.g., Sephadex G-25)
- Reaction buffer: 0.1 M sodium bicarbonate, pH 8.3

Procedure:

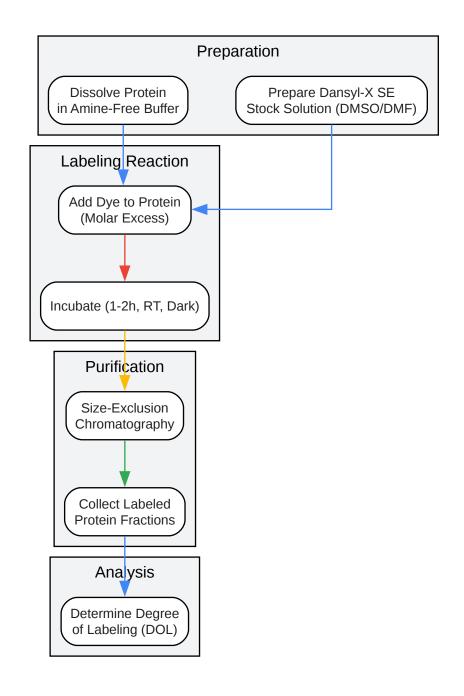
- Protein Preparation:
 - Dissolve the protein in the reaction buffer at a concentration of 1-10 mg/mL. Ensure the buffer is free of any primary amine-containing substances (e.g., Tris or glycine).
- Reagent Preparation:
 - Immediately before use, prepare a stock solution of Dansyl-X succinimidyl ester in anhydrous DMF or DMSO at a concentration of 1-10 mg/mL.
- Labeling Reaction:
 - Calculate the required volume of the Dansyl-X succinimidyl ester stock solution to achieve the desired molar ratio of dye to protein. A common starting point is a 10- to 20-fold molar excess of the dye.



- Slowly add the dye solution to the protein solution while gently stirring.
- Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification:
 - Separate the labeled protein from the unreacted dye and hydrolysis products using a size-exclusion chromatography column pre-equilibrated with a suitable buffer (e.g., PBS).
 - Collect the fractions containing the labeled protein, which will typically be the first colored fractions to elute.
- Determination of Degree of Labeling (DOL):
 - The DOL, which is the average number of dye molecules conjugated to each protein molecule, can be determined spectrophotometrically. This requires the molar extinction coefficients of the protein at 280 nm and the dye at its absorbance maximum. As the specific extinction coefficient for Dansyl-X succinimidyl ester is not readily available, alternative methods such as mass spectrometry can be used for a more accurate determination.

Visualizations Experimental Workflow for Protein Labeling



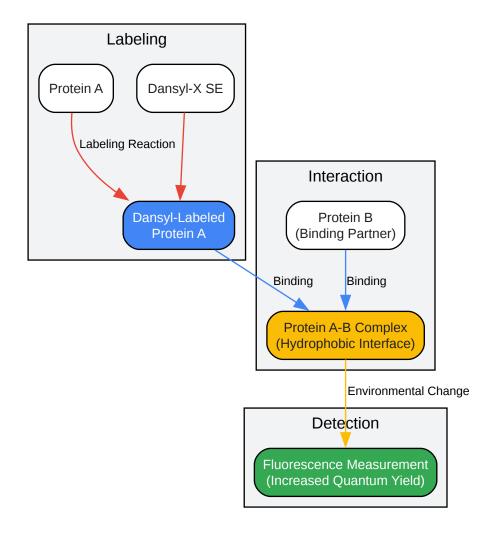


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Caption: Workflow for covalent labeling of proteins with Dansyl-X succinimidyl ester.

Studying Protein-Protein Interactions





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Caption: Using Dansyl-X SE to probe protein-protein interactions via fluorescence changes.

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